

BMS-665053 stability and storage conditions

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Compound of Interest

Compound Name: BMS-665053

Cat. No.: B606241

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BMS-665053 Technical Support Center

This technical support center provides guidance on the stability, storage, and handling of **BMS-665053** for research and development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **BMS-665053** powder?

A1: **BMS-665053** as a powder is typically shipped at room temperature. For long-term storage, it is advisable to follow the specific recommendations on the product's Certificate of Analysis (CoA). While one supplier suggests "room temp" for storage, general best practice for long-term stability of solid compounds is to store them in a cool, dry, and dark place.^[1] For analogous compounds, storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended for the powdered form.

Q2: How should I store solutions of **BMS-665053**?

A2: Once dissolved in a solvent such as DMSO, it is recommended to store solutions of **BMS-665053** at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). Aliquoting the solution into single-use vials is recommended to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q3: What is the solubility of **BMS-665053**?

A3: **BMS-665053** is soluble in DMSO at a concentration of 20 mg/mL, forming a clear solution.

Q4: What is the appearance of **BMS-665053**?

A4: **BMS-665053** is a white to light brown powder.

Q5: What is the purity of commercially available **BMS-665053**?

A5: Commercially available **BMS-665053** typically has a purity of $\geq 98\%$ as determined by HPLC.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound appears discolored or clumped.	Improper storage (exposure to moisture or light).	It is best to use a fresh vial of the compound. If that is not possible, assess the compound's purity by a suitable analytical method (e.g., HPLC) before use.
Difficulty dissolving the compound in DMSO.	The concentration is too high, or the compound has degraded.	Try warming the solution gently (e.g., in a 37°C water bath) and vortexing. If it still does not dissolve, the intended concentration may be too high.
Inconsistent experimental results.	Compound degradation due to improper storage or handling of stock solutions.	Prepare fresh stock solutions from powder. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Protect solutions from light.
Precipitate forms in the stock solution upon storage.	The solution may be supersaturated, or the solvent quality is poor.	Ensure the compound is fully dissolved initially. Use high-purity, anhydrous DMSO. If a precipitate is observed, gently warm and vortex the solution before use.

Data Summary

Storage and Solubility of **BMS-665053**

Parameter	Value	Source
Appearance	White to light brown powder	
Purity	≥98% (HPLC)	
Solubility in DMSO	20 mg/mL (clear solution)	
Recommended Storage (Powder)	Room temperature (short-term); refer to CoA for long-term	[1]
Recommended Storage (in Solvent)	-20°C (1 month); -80°C (6 months)	General recommendation

Experimental Protocols

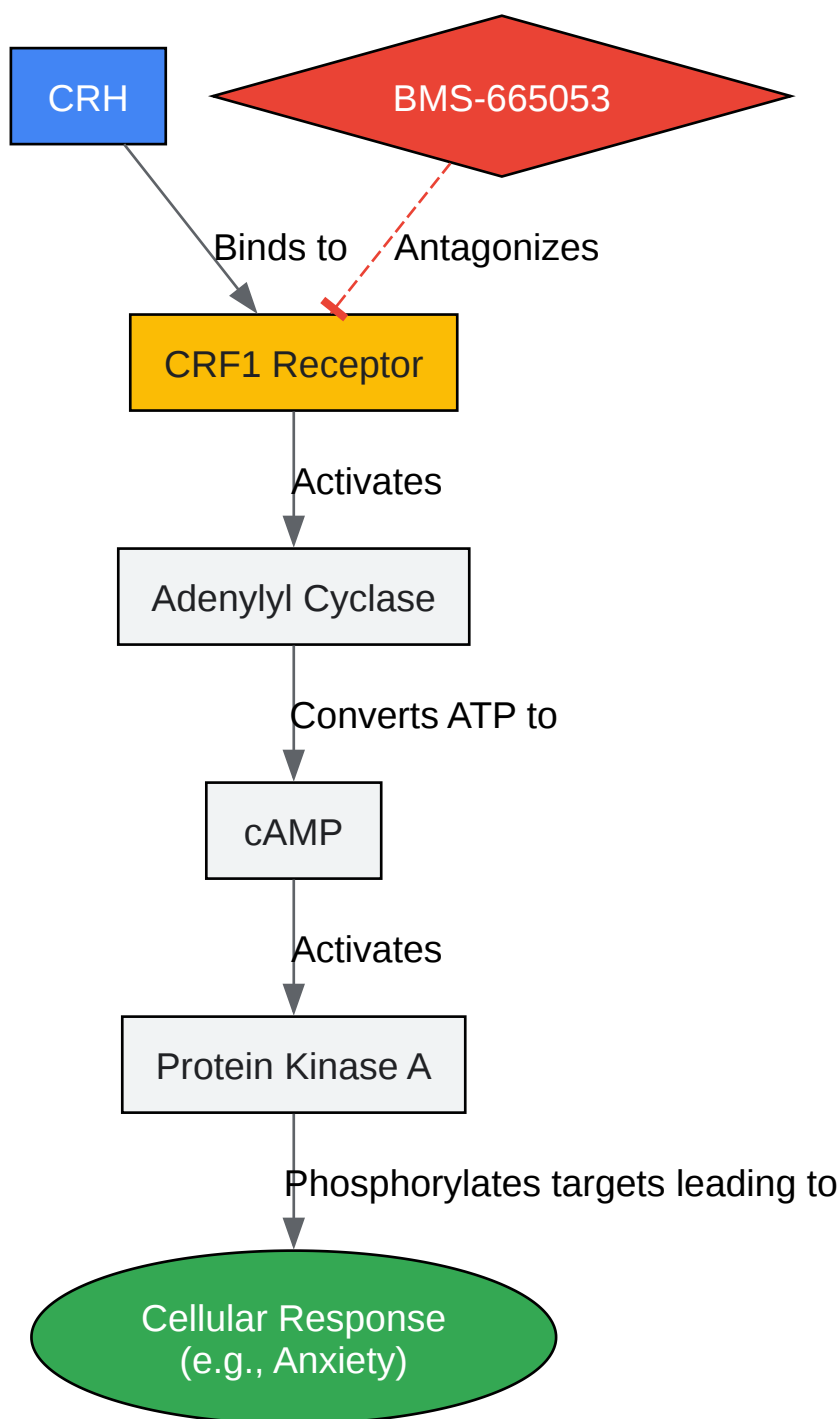
Protocol for Preparing a 10 mM Stock Solution in DMSO

- Materials:
 - BMS-665053** powder (Molecular Weight: 424.66 g/mol)
 - Anhydrous DMSO
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer
- Procedure:
 - Equilibrate the **BMS-665053** vial to room temperature before opening to prevent moisture condensation.

2. Weigh out the desired amount of **BMS-665053** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.25 mg of the compound.
3. Add the appropriate volume of anhydrous DMSO to the powder.
4. Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., 37°C) may be applied if necessary.
5. Aliquot the stock solution into single-use, light-protected vials.
6. Store the aliquots at -20°C or -80°C.

Visualizations

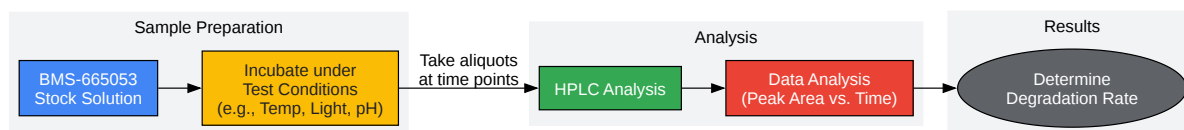
Signaling Pathway of **BMS-665053**



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Caption: Mechanism of action of **BMS-665053** as a CRF1 receptor antagonist.

Experimental Workflow for Stability Testing



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Caption: General workflow for assessing the stability of **BMS-665053**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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